

Essential Safety and Operational Guide for Handling PSB-0963

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Compound of Interest

Compound Name: PSB-0963

Cat. No.: B1193545

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This document provides critical safety protocols and logistical information for the handling and disposal of **PSB-0963**, a potent dual inhibitor of ecto-5'-nucleotidase (CD73) and ectonucleoside triphosphate diphosphohydrolase 1 (ENTPD1; CD39). **PSB-0963**, identified chemically as 1-amino-4-(anthracen-2-ylamino)-9,10-dioxoanthracene-2-sulfonate, is a research chemical primarily used in cancer immunotherapy studies. Due to its classification as a research compound, a comprehensive, official Safety Data Sheet (SDS) is not readily available. Therefore, this guide is based on available scientific literature and safety data for structurally similar compounds.

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **PSB-0963** is limited, compounds with a similar anthraquinone structure are known to be potential skin sensitizers. Prudent laboratory practice dictates treating **PSB-0963** with a high degree of caution.

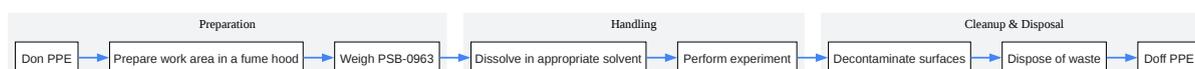
Required Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles	Protects eyes from dust particles and potential splashes.
Hand Protection	Nitrile gloves (double-gloving recommended)	Prevents skin contact with the compound.
Body Protection	Laboratory coat	Protects clothing and skin from contamination.
Respiratory Protection	N95 or higher-rated respirator	Recommended when handling the powder form to avoid inhalation.

Handling and Operational Procedures

Adherence to the following step-by-step procedures is mandatory to ensure personnel safety and prevent contamination.

Experimental Workflow for Handling **PSB-0963**:



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